

Technical Guide: Physical Properties of Ethyl 3-acetyl-4-oxopentanoate

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Compound of Interest

Compound Name: *Ethyl 3-acetyl-4-oxopentanoate*

Cat. No.: *B102791*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical properties of **Ethyl 3-acetyl-4-oxopentanoate** (CAS No. 18835-02-4). Due to the limited availability of experimentally determined quantitative data for this specific compound in public literature and databases, this guide also includes data for the structurally related compound, Ethyl 4-oxopentanoate, for comparative context. Furthermore, generalized experimental protocols for determining key physical properties are detailed.

Core Physical and Chemical Properties

Ethyl 3-acetyl-4-oxopentanoate is an organic compound with the molecular formula C9H14O4.^{[1][2][3]} It is also known by synonyms such as Ethyl 3-acetyllevulinate and Pentanoic acid, 3-acetyl-4-oxo-, ethyl ester.^{[1][3]} While specific quantitative physical properties like boiling point, melting point, and density are not readily available, structural and spectral information has been cataloged.^{[1][3][4]}

Table 1: Summary of Known Properties for **Ethyl 3-acetyl-4-oxopentanoate**

Property	Value	Source(s)
CAS Number	18835-02-4	[1] [2] [4] [5]
Molecular Formula	C9H14O4	[1] [2] [3]
Molecular Weight	186.21 g/mol	[3]
IUPAC Name	ethyl 3-acetyl-4-oxopentanoate	[1]
SMILES	CCOC(=O)CC(C(=O)C)C(=O) C	[1]
InChIKey	NKGFIABDQHCHZ- UHFFFAOYSA-N	[1]
Storage	Sealed in dry, room temperature	[2] [3]
Hazards	Warning: May be harmful if swallowed, cause skin and eye irritation, and may cause respiratory irritation.	[1] [2]

Comparative Data: Ethyl 4-oxopentanoate

For contextual understanding, the physical properties of the related compound Ethyl 4-oxopentanoate (Ethyl levulinate, CAS No. 539-88-8) are presented below. It is crucial to note that these values are not for **Ethyl 3-acetyl-4-oxopentanoate** but may offer insights into the expected properties of similar structures.

Table 2: Physical Properties of Ethyl 4-oxopentanoate

Property	Value	Source(s)
Boiling Point	203 to 205 °C	[6]
Density	1.016 g/cm ³	[6]
Refractive Index	n _{20/D} 1.422 (lit.)	[7]
Melting Point	-60 °C	[6]
Solubility	Soluble in water.	[7]

Experimental Protocols

Detailed experimental protocols for determining the physical properties of **Ethyl 3-acetyl-4-oxopentanoate** are not available. However, standard methodologies for organic compounds would be employed.

Determination of Boiling Point (Simple Distillation)

The boiling point of a liquid organic compound can be determined using simple distillation.[8] The compound is heated in a round-bottom flask, and the temperature of the vapor is measured with a thermometer.[8] The temperature at which the vapor pressure of the liquid equals the pressure surrounding the liquid and the liquid changes into a vapor is recorded as the boiling point.[8]

Determination of Melting Point

For solid organic compounds, the melting point is determined using a melting point apparatus. A small, powdered sample of the compound is placed in a capillary tube and heated. The temperature range over which the solid melts to a liquid is recorded as the melting point.[8]

Determination of Refractive Index

The refractive index, a measure of how light bends as it passes through the compound, is determined using a refractometer. A few drops of the liquid sample are placed on the prism of the refractometer, and the refractive index is read from the calibrated scale. This value is typically measured at a specific temperature, often 20°C, and using the D line of a sodium lamp.

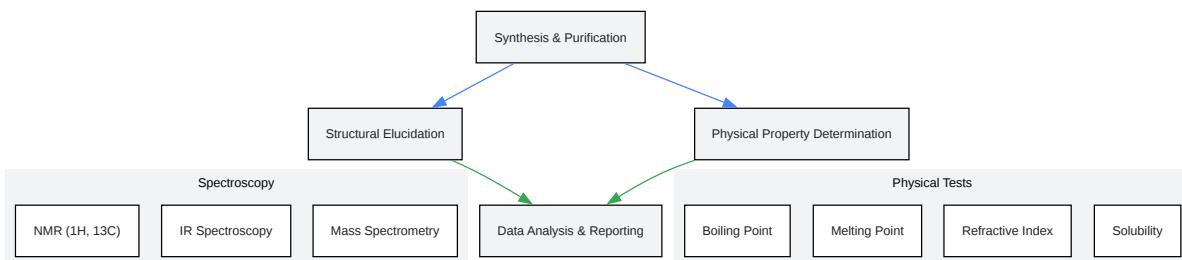
Spectroscopic Analysis

Structural elucidation and confirmation are achieved through various spectroscopic methods:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectra provide detailed information about the carbon-hydrogen framework of the molecule.
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the functional groups present in the molecule by measuring the absorption of infrared radiation.
- Mass Spectrometry (MS): Mass spectrometry provides information about the molecular weight and fragmentation pattern of the compound, aiding in the confirmation of its structure. [\[1\]](#)

Logical Workflow for Compound Characterization

The following diagram illustrates a typical workflow for the synthesis and physical characterization of a novel organic compound like **Ethyl 3-acetyl-4-oxopentanoate**.



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Caption: Workflow for Synthesis and Characterization.

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